

"Antifungal agent 87" spectrum of activity against fungal pathogens

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Compound of Interest

Compound Name: *Antifungal agent 87*

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An In-depth Technical Guide on the Antifungal Agent 87 (AFA-87)

For Researchers, Scientists, and Drug Development Professionals

Abstract: **Antifungal Agent 87** (AFA-87) is a novel investigational compound demonstrating a broad spectrum of activity against a wide range of clinically relevant fungal pathogens. This document provides a comprehensive overview of the *in vitro* and *in vivo* activity of AFA-87, details the experimental protocols used for its evaluation, and describes its putative mechanism of action. The data presented herein support the continued development of AFA-87 as a potential new therapeutic option for invasive fungal infections.

Spectrum of In Vitro Activity

AFA-87 has demonstrated potent activity against both yeast and mold pathogens. The *in vitro* efficacy was determined using standard broth microdilution methods as outlined by the Clinical and Laboratory Standards Institute (CLSI).^{[1][2][3]} The following tables summarize the minimum inhibitory concentration (MIC) and minimum fungicidal concentration (MFC) data for AFA-87 against a panel of fungal isolates.

Table 1: In Vitro Antifungal Activity of AFA-87 against Candida Species

Organism (No. of Isolates)	MIC50 (µg/mL)	MIC90 (µg/mL)	MFC (µg/mL)
Candida albicans (50)	0.125	0.5	1
Candida glabrata (50)	0.25	1	2
Candida parapsilosis (30)	0.06	0.25	0.5
Candida tropicalis (30)	0.125	0.5	1
Candida krusei (20)	0.5	2	4
Candida auris (40)	0.25	1	>4

MIC50/90 values represent the lowest concentration of AFA-87 that inhibited 50% and 90% of the isolates, respectively.

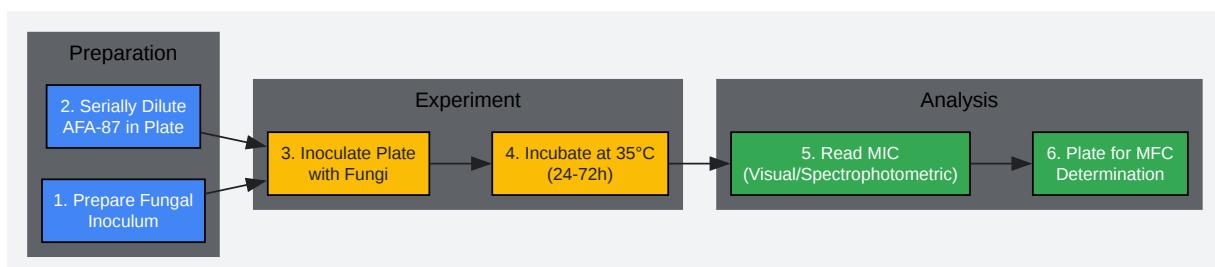
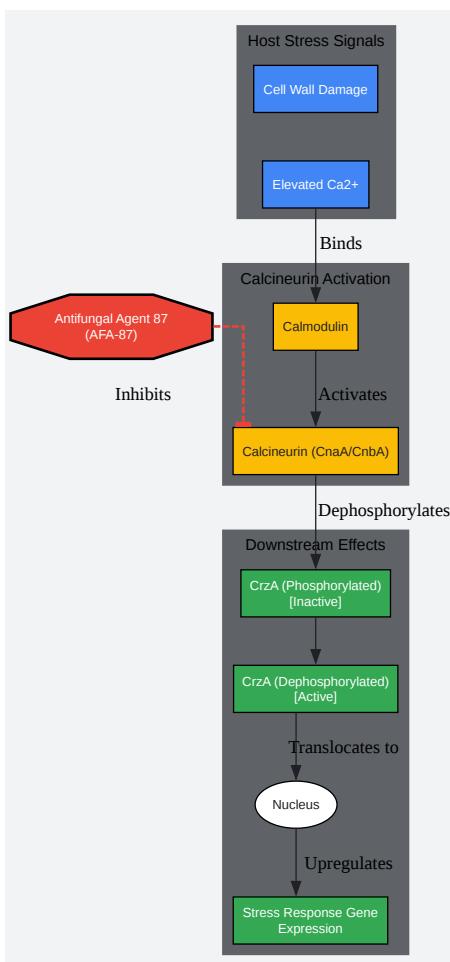
Table 2: In Vitro Antifungal Activity of AFA-87 against Filamentous Fungi

Organism (No. of Isolates)	MIC50 (µg/mL)	MIC90 (µg/mL)	MFC (µg/mL)
Aspergillus fumigatus (50)	0.25	1	2
Aspergillus flavus (30)	0.5	1	2
Aspergillus terreus (20)	1	4	8
Fusarium solani (15)	2	8	>16
Scedosporium apiospermum (15)	1	4	8

MIC values for filamentous fungi were determined by the lowest concentration showing complete inhibition of growth.

Mechanism of Action

AFA-87 is hypothesized to act via the inhibition of the calcineurin signaling pathway, a critical pathway for stress response, virulence, and survival in many fungal pathogens. By disrupting this pathway, AFA-87 compromises the fungal cell's ability to adapt to host environments and withstand the effects of other stressors, leading to cell death.



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References

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